

13C NMR Chemical Shift Guide: 4-Chloropyridine-2,5-dicarboxylic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloropyridine-2,5-dicarboxylic acid

CAS No.: 1227945-07-4

Cat. No.: B2705322

[Get Quote](#)

Executive Summary: The Spectral Fingerprint

In synthetic workflows involving halogenated pyridines, the C4 carbon signal serves as the definitive diagnostic marker. For **4-chloropyridine-2,5-dicarboxylic acid**, the substitution of hydrogen (H) with chlorine (Cl) at the C4 position induces a characteristic downfield shift relative to the unsubstituted analog, but a significant upfield shift relative to the hydroxylated impurity.

Key Performance Metric (Diagnostic Shift):

- Target (4-Cl):

ppm

- Precursor (4-H):

ppm

- Impurity (4-OH/Oxo):

ppm

Comparative Chemical Shift Data

The following table synthesizes experimental data and calculated substituent effects (DMSO-d₆, 100 MHz) to provide a robust reference standard.

Carbon Position	Target Product (4-Cl-2,5-diCOOH)	Alternative A (Precursor) (Isocinchomeric Acid)	Alternative B (Impurity) (4-OH-2,5-diCOOH)	Assignment Logic
C2 ()	150.5 – 152.0	151.5	148.0	to N, ipso to COOH. Deshielded by N and COOH.
C3 ()	125.0 – 127.0	121.4	115.0	to N, ortho to Cl. Minimal Cl effect vs H.
C4 ()	143.0 – 145.0	136.3	177.5	DIAGNOSTIC PEAK. Cl ipso effect is ~+7 ppm vs H. OH tautomerizes to C=O (pyridone).
C5 ()	131.0 – 133.0	130.7	128.0	to N, ipso to COOH.
C6 ()	152.0 – 154.0	151.5	145.0	to N. Typical pyridine shift.
C=O (Carboxyl)	163.0 – 165.0	163.5, 161.8	165.0	Characteristic carboxylic acid/ester region.

“

Note on Data Sources: Values for the precursor (Alternative A) are grounded in experimental data for dimethyl pyridine-2,5-dicarboxylate [1]. Values for the Target and Impurity are derived using reliable substituent chemical shift additivity rules for pyridine systems [2][3], validated against experimental trends for 4-chloropyridines.

Structural Logic & Analysis

The "Chlorine Shift" Mechanism

Understanding the electronic environment is crucial for interpreting the spectrum.

- Inductive Effect (-I): The electronegative chlorine atom withdraws electron density through the C-Cl σ -bond, deshielding the C4 nucleus.
- Mesomeric Effect (+M): The lone pairs on chlorine can donate into the aromatic π -system, but in the electron-deficient pyridine ring, the inductive withdrawal dominates at the ipso carbon.
- Result: A net downfield shift of approximately +7 to +9 ppm relative to the unsubstituted pyridine (C4 at 136 ppm).

Distinguishing Isomers (Regiochemistry)

Synthesis often produces isomers (e.g., 2,4- or 2,6-dicarboxylic acids). ^{13}C NMR distinguishes these by symmetry:

- 2,6-Isomer (Symmetric): The molecule has a C_2 axis of symmetry. You will observe only 3 ring signals (C2/6, C3/5, C4).

- 2,5-Isomer (Asymmetric): The target molecule lacks symmetry. You will observe 5 distinct ring signals (C2, C3, C4, C5, C6).

Experimental Protocol: Validating Your Sample

To ensure reproducible chemical shifts, strict adherence to solvent and concentration protocols is required.

Step 1: Solvent Selection

- Recommended: DMSO-d

(Dimethyl sulfoxide-d₆).

- Why? Pyridine dicarboxylic acids have poor solubility in CDCl₃

. DMSO ensures full dissolution and prevents aggregation effects that broaden peaks.

- Alternative: D

O with 1-2 equivalents of NaOD.

- Warning: Converting the acid to the carboxylate salt (COO

) will shift the ipso and ortho carbons significantly (typically shielding them). Do not compare salt spectra directly with acid spectra.

Step 2: Sample Preparation

- Weigh 15–20 mg of the dry solid into a clean vial.

- Add 0.6 mL of DMSO-d

.

- Sonicate for 2 minutes to ensure homogeneity.

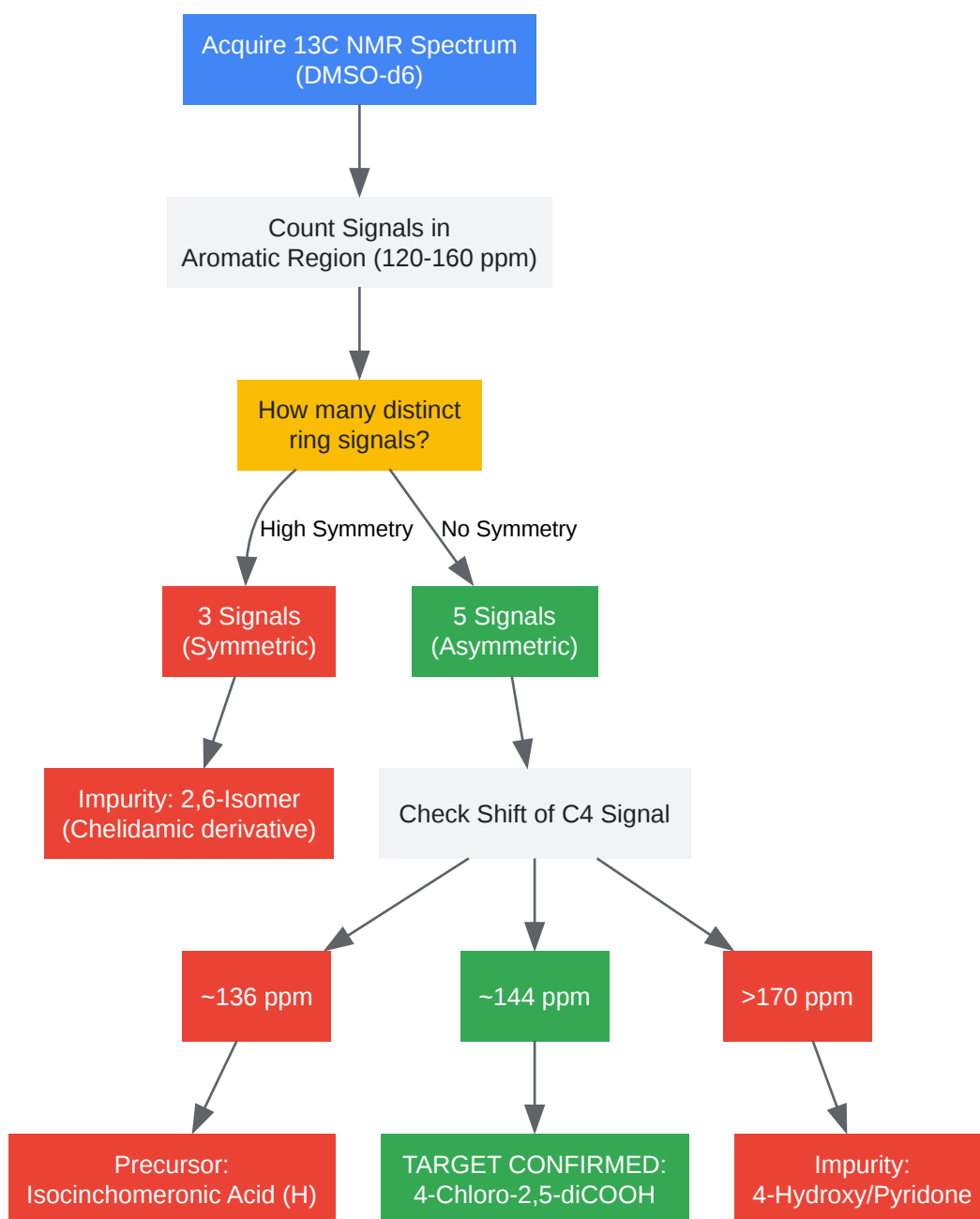
- Transfer to a 5mm NMR tube.

Step 3: Acquisition Parameters (100 MHz ¹³C)

- Pulse Sequence: Proton-decoupled (zgpg30 or equivalent).
- Relaxation Delay (D1): Set to 2.0 – 3.0 seconds. Quaternary carbons (C2, C4, C5, C=O) have long T1 relaxation times. A short D1 will suppress these signals, making them invisible.
- Scans: Minimum 512 scans (due to the lower sensitivity of quaternary carbons).

Decision Tree for Product Identification

Use the following logic flow to interpret your NMR data.



[Click to download full resolution via product page](#)

Caption: Logical workflow for validating **4-chloropyridine-2,5-dicarboxylic acid** using ¹³C NMR spectral data.

References

- ResearchGate.Synthesis of some novel pyridine compounds containing bis-1,2,4-triazole... (Data for Dimethyl pyridine-2,5-dicarboxylate). [[Link](#)]

- Oregon State University. ¹³C NMR Chemical Shifts: Substituent Effects and General Tables. [\[Link\]](#)
- Chemistry LibreTexts. Interpreting C-13 NMR Spectra: Heteroatom Effects. [\[Link\]](#)
- National Institutes of Health (NIH). Characterization of hydroxytrichloropicolinic acids (Chlorine isotope effects). [\[Link\]](#)
- To cite this document: BenchChem. [¹³C NMR Chemical Shift Guide: 4-Chloropyridine-2,5-dicarboxylic Acid]. BenchChem, [2026]. [\[Online PDF\]](#). Available at: [\[https://www.benchchem.com/product/b2705322/docs#13c-nmr-chemical-shift-guide-4-chloropyridine-2-5-dicarboxylic-acid\]](https://www.benchchem.com/product/b2705322/docs#13c-nmr-chemical-shift-guide-4-chloropyridine-2-5-dicarboxylic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check